

Personal protective equipment for handling Bay 2416964

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Compound of Interest

Compound Name: Bay 2416964

Cat. No.: B2698469

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Essential Safety and Handling Guide for BAY 2416964

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **BAY 2416964**, a potent and selective Aryl Hydrocarbon Receptor (AhR) antagonist investigated for cancer immunotherapy.

This document provides critical safety and logistical information to ensure the safe handling and use of **BAY 2416964** in a laboratory setting. Adherence to these guidelines is essential to mitigate risks and maintain a safe research environment.

Hazard Identification and Personal Protective Equipment

BAY 2416964 is classified with several hazards requiring stringent safety measures. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).[1]

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute toxicity, oral | 4 | H302: Harmful if swallowed |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation |

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling **BAY 2416964**:

- Eye Protection: Safety goggles with side-shields are required to protect against splashes and dust.[\[1\]](#)
- Hand Protection: Wear protective gloves at all times.[\[1\]](#)
- Skin and Body Protection: Impervious clothing should be worn to prevent skin contact.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used, especially when handling the compound in powdered form, to avoid inhalation of dust or aerosols.[\[1\]](#)

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is used.
- Storage: Store in a tightly sealed container at -20°C for up to one year for optimal stability. For shorter periods of less than two weeks, shipping at room temperature is acceptable.

Spill Management:

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.
- Personal Protection: Wear full personal protective equipment, including respiratory protection.
- Cleanup:
 - For solid spills, carefully sweep up the material, avoiding dust generation.
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.
- Disposal: Dispose of contaminated material as hazardous waste according to institutional and local regulations.

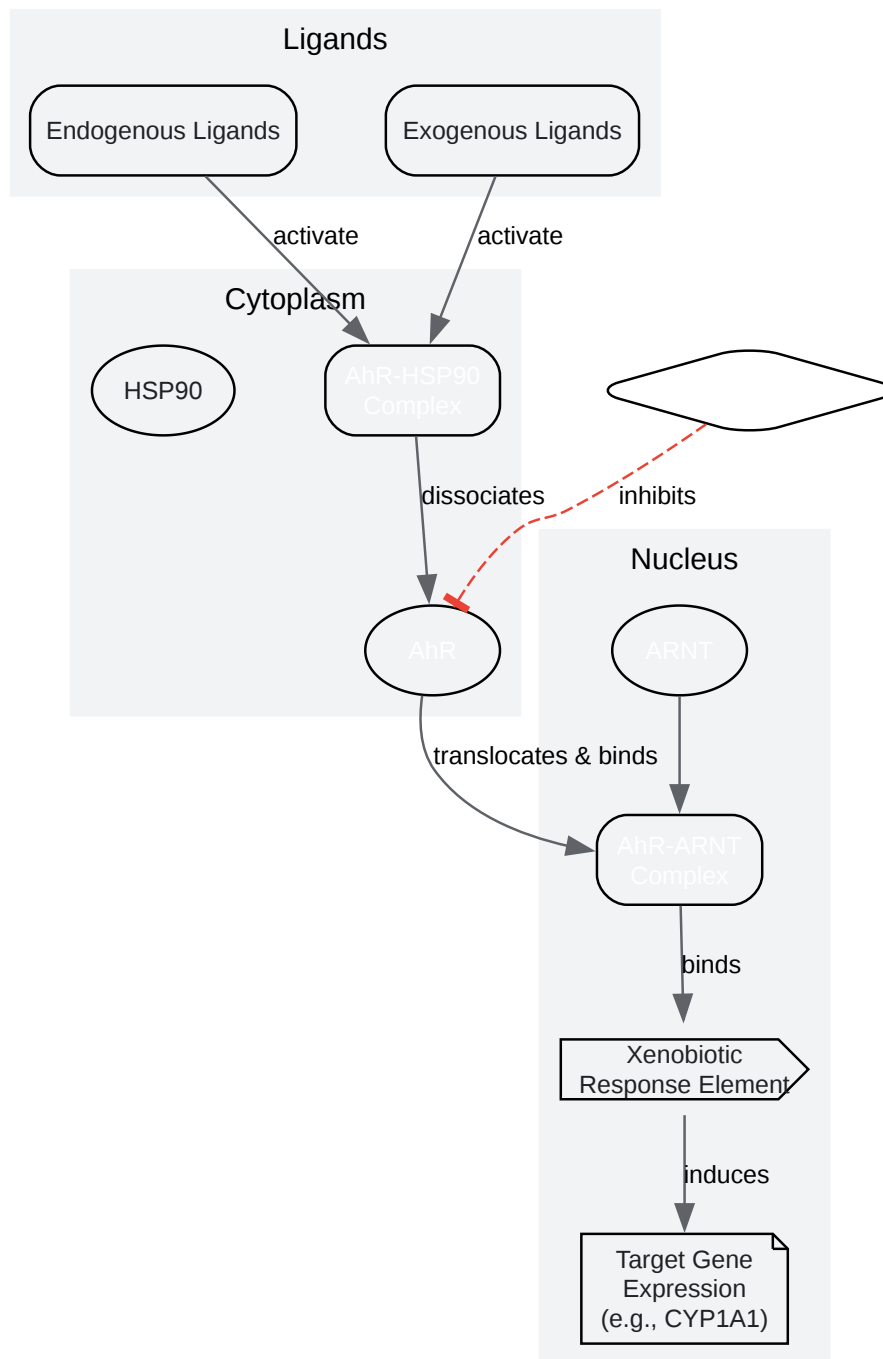
Disposal:

Dispose of unused **BAY 2416964** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or water systems.

Experimental Protocols

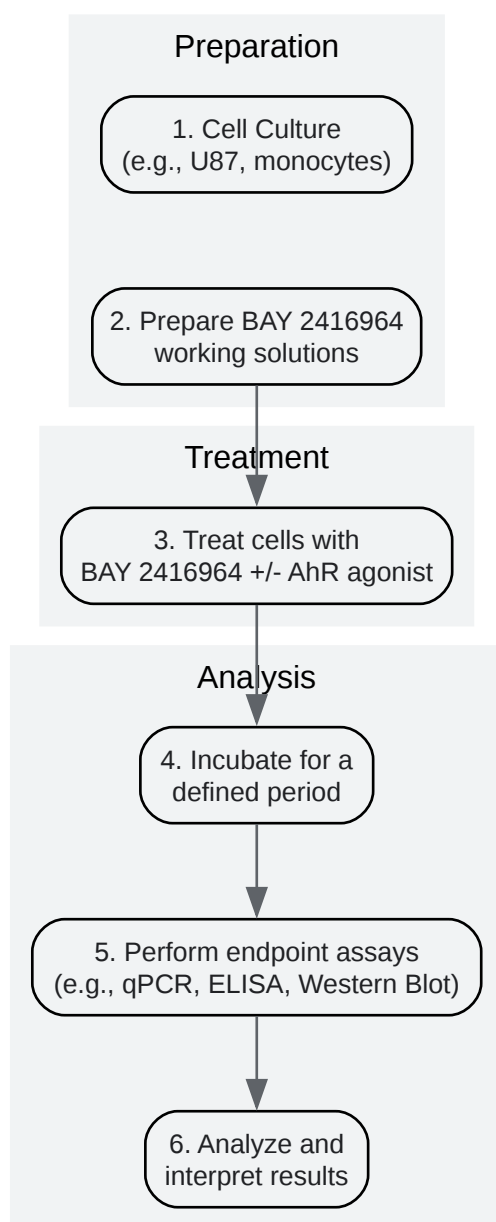
BAY 2416964 is an antagonist of the Aryl Hydrocarbon Receptor (AhR). The following diagram illustrates the simplified signaling pathway of AhR and the inhibitory action of **BAY 2416964**.

Simplified AhR Signaling Pathway and Inhibition by BAY 2416964

[Click to download full resolution via product page](#)Caption: Inhibition of the AhR signaling pathway by **BAY 2416964**.

The following experimental workflow outlines a general procedure for in vitro studies with **BAY 2416964**.

General In Vitro Experimental Workflow for BAY 2416964



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Caption: A typical workflow for in vitro experiments using **BAY 2416964**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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